

effect of buffer ionic strength on lauroyl-CoA solubility

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *lauroyl Coenzyme A (ammonium salt)*

Cat. No.: *B12094521*

[Get Quote](#)

Sources

- [1. Thioesterase superfamily member 2 \(Them2\)/acyl-CoA thioesterase 13 \(Acot13\): a homotetrameric hotdog fold thioesterase with selectivity for long-chain fatty acyl-CoAs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Development of a Novel Method for the Determination of Acyl-CoA Compounds by Liquid Chromatography Mass Spectrometry to Probe the Metabolism of Fatty Acids - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. avantiresearch.com \[avantiresearch.com\]](#)
- [5. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- To cite this document: BenchChem. [effect of buffer ionic strength on lauroyl-CoA solubility]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12094521/docs#effect-of-buffer-ionic-strength-on-lauroyl-coa-solubility\]](https://www.benchchem.com/product/b12094521/docs#effect-of-buffer-ionic-strength-on-lauroyl-coa-solubility)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)